

Chemical and Regulatory Profile of Pyriprole

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pyriprole

CAS No.: 394730-71-3

Cat. No.: S645834

Get Quote

The table below consolidates the fundamental technical and regulatory data for **Pyriprole**.

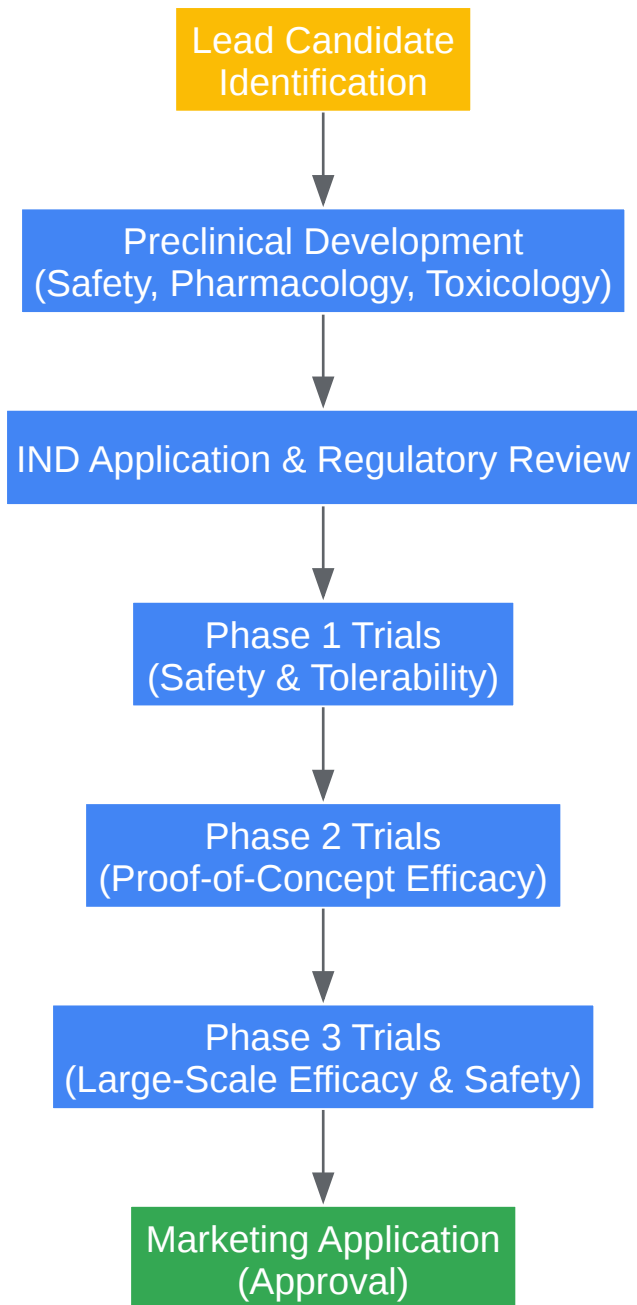
Property Category	Details
IUPAC Name	1-(2,6-dichloro- α,α,α -trifluoro-para-tolyl)-4-(difluoromethylthio)-5-[(2-pyridylmethyl)amino]pyrazole-3-carbonitrile [1]
CAS RN	394730-71-3 [1] [2]
Molecular Formula	C ₁₈ H ₁₀ Cl ₂ F ₅ N ₅ S [1] [2] [3]
Molecular Mass	494.27 g·mol ⁻¹ [1] [3]
Mode of Action	GABA-gated chloride channel (GABAA receptor) inhibitor [1] [3]
Veterinary Substance Type	Insecticide, Antiparasitic, Acaricide [1]
Substance Origin	Synthetic [1]
Example Product	Prac-tic (Spot On Solution for Dogs) [1] [3]
EU Regulatory Status	Approved [1]

Property Category	Details
UK (GB) Regulatory Status	Not approved [1]

Mechanism of Action and Development Workflow

Pyriprole is a phenylpyrazole compound that acts as a non-systemic ectoparasiticide. It is an analogue of fipronil and kills parasites through contact by disrupting the normal function of the central nervous system [1] [3].

The following diagram illustrates the general preclinical and clinical development pathway for a veterinary pharmaceutical like **Pyriprole**, based on standard industry practices.



[Click to download full resolution via product page](#)

General drug development workflow from candidate selection to market approval.

Experimental and Data Considerations for Researchers

For your technical guide, please note the following critical information gaps and practical considerations:

- **Experimental Protocols:** The search results do not contain detailed methodologies for key experiments (e.g., specific in vitro GABA receptor binding assays or in vivo efficacy models in dogs). You would need to consult primary research literature or patent documents for these protocols.
- **Ecotoxicology Data:** While the database in [1] has sections for ecotoxicology, the specific values (e.g., LC₅₀ for fish or LD₅₀ for honeybees) are largely marked as "No data" or were not captured in the search results. This is a significant data gap for a comprehensive environmental risk assessment.
- **Environmental Fate:** Key parameters for environmental modeling, such as solubility in water, octanol-water partition coefficient (Log P), and soil degradation half-life (DT₅₀), are also missing from the available data [1].
- **Clinical Trial Data:** The search results provide no specific details about the clinical trials conducted for **Pyriprole's** approval, such as protocol designs, primary endpoints, or statistical results for efficacy against fleas and ticks.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (Ref: V3086) Pyriprole [item.herts.ac.uk]
2. UNII - 69OX73ZVJN [precision.fda.gov]
3. - Wikipedia Pyriprole [en.wikipedia.org]

To cite this document: Smolecule. [Chemical and Regulatory Profile of Pyriprole]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b645834#pyriprole-regulatory-status-and-approvals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com